

Geraniin NMR Spectroscopic Data

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Compound Focus: Geraniin

Cat. No.: S593958

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The table below summarizes the identified proton NMR ($^1\text{H-NMR}$) signals for **geraniin** as provided in the search results [1].

| Compound | Molecular Weight | $^1\text{H-NMR}$ Data (Key Signals) |
|----------|------------------|-------------------------------------|
|----------|------------------|-------------------------------------|

| **Geraniin** | 952 g/mol | δ 6.54 (1H, br s, glucose H-1 of 1a form) δ 6.51 (1H, br s, glucose H-1 of 1b form) |

Key Technical Note: **Geraniin** exists as an **equilibrium mixture** of six- and five-membered hemiacetal forms (labeled 1a and 1b) in solution. This equilibrium is the reason for the observation of **two distinct anomeric proton signals** in the NMR spectrum, which is a crucial identifying feature [1].

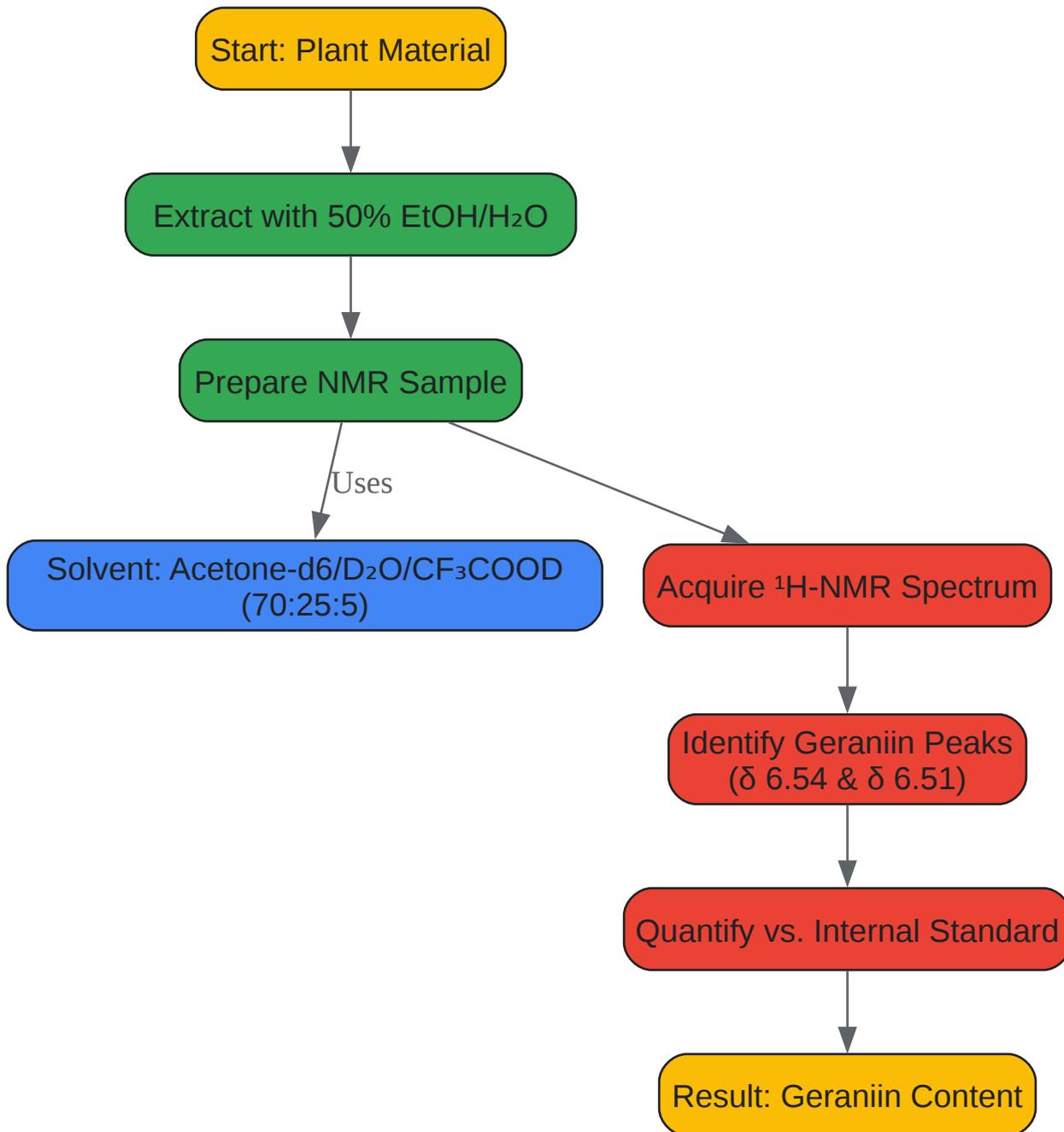
Experimental Protocol for qNMR Analysis

The following methodology is adapted from a study quantifying ellagitannins, including **geraniin**, in plant extracts using quantitative NMR (qNMR) [1].

- **1. Sample Preparation:** Plant material is extracted with a 50% ethanol/water solution. The extract is then dissolved in a specially optimized solvent mixture of **acetone-d6 / D2O / CF3COOD** in a ratio of **70:25:5**.
- **2. qNMR Acquisition and Quantification:**
 - **Internal Standard:** A known concentration of an internal standard is added to the NMR sample.
 - **Quantification:** The content of **geraniin** is calculated based on the integral of its characteristic anomeric proton signals (e.g., δ 6.54) compared to the integral of the internal standard signal. This method does not require a pure **geraniin** standard for a calibration curve [1].

Experimental Workflow for Quantification

The diagram below outlines the key steps involved in the extraction and qNMR quantification of **geraniin**.



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Workflow for **geraniin** extraction and qNMR analysis.

Analytical Considerations

- **HPLC Co-elution Issues:** The search results highlight a key challenge: **geraniin** and related polyphenols like corilagin and brevifolincarboxylic acid can **co-elute** in HPLC analysis, making quantification difficult. qNMR is presented as a powerful alternative that avoids this problem [1].
- **Biological Context:** **Geraniin** is a major active compound with demonstrated **antiviral activity**, such as against herpes simplex virus-1 (HSV-1), underscoring the importance of its accurate quantification in medicinal plant research [2].

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References

1. Simultaneous Quantification of Ellagitannins and Related ... [pmc.ncbi.nlm.nih.gov]
2. Elaeocarpus sylvestris var. ellipticus Extract and Its Major ... [pmc.ncbi.nlm.nih.gov]

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